Spectroscopic data for Ethyl 6-ethoxy-2-hydroxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 6-ethoxy-2-hydroxybenzoate*
CAS No.:	*154364-61-1*
Cat. No.:	*B129883*

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An In-depth Technical Guide to the Spectroscopic Profile of **Ethyl 6-ethoxy-2-hydroxybenzoate**

This guide provides a comprehensive analysis of the expected spectroscopic data for **Ethyl 6-ethoxy-2-hydroxybenzoate** ($C_{11}H_{14}O_4$), a substituted aromatic ester of interest in chemical research and drug development. In the absence of a complete, publicly available experimental dataset for this specific molecule, this document leverages established spectroscopic principles and data from structurally similar compounds to construct a detailed and predictive analytical profile. This approach is designed to guide researchers in identifying and characterizing this compound, ensuring scientific rigor and trustworthiness in their findings.

Introduction and Molecular Structure

Ethyl 6-ethoxy-2-hydroxybenzoate is a derivative of salicylic acid, featuring both an ethyl ester and an ethoxy group on the benzene ring. The precise arrangement of these functional groups dictates the molecule's chemical and physical properties, making unambiguous structural confirmation paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a

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powerful toolkit for elucidating this structure. Each method probes different aspects of the molecule, and together, they offer a complete and self-validating "fingerprint."

The structural formula and atom numbering scheme used throughout this guide are presented below.

Caption: Key predicted HMBC correlations for structural confirmation.

- COSY (Correlation Spectroscopy): Would show correlations between adjacent protons, e.g., between H-3 and H-4, H-4 and H-5, and within each ethyl group (-CH_2- with -CH_3).
- HMBC (Heteronuclear Multiple Bond Correlation): Is crucial for piecing together the fragments. It shows correlations between protons and carbons separated by 2 or 3 bonds. Key expected correlations include:
  - The ester -OCH_2 protons to the carbonyl carbon (C=O) and the aromatic C-6.
  - The ethoxy -OCH_2 protons to the aromatic C-1.
  - The aromatic protons to their neighboring carbons, confirming their positions relative to the substituents.

Conclusion

The comprehensive spectroscopic profile detailed in this guide provides a robust framework for the identification and structural confirmation of **Ethyl 6-ethoxy-2-hydroxybenzoate**. By combining high-resolution mass spectrometry with IR and detailed 1D/2D NMR analysis, researchers can achieve an unambiguous characterization. The predicted data, grounded in established principles and analysis of close structural analogs, serves as a reliable benchmark for experimental verification. This multi-faceted approach ensures the highest degree of scientific integrity and trustworthiness in the characterization of novel chemical entities.

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